

1-isopropyl-1H-imidazole-4-carboxylic acid CAS number

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Compound of Interest

Compound Name:	1-isopropyl-1H-imidazole-4-carboxylic acid
Cat. No.:	B3030547

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An In-depth Technical Guide to **1-isopropyl-1H-imidazole-4-carboxylic acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of **1-isopropyl-1H-imidazole-4-carboxylic acid**, a heterocyclic building block of significant interest in medicinal chemistry and pharmaceutical research. We will detail its core physicochemical properties, outline a robust synthetic protocol, discuss its applications as a key intermediate in the development of therapeutic agents, and provide essential safety and handling guidelines. The central role of the imidazole scaffold in drug design is explored, contextualizing the value of this specific derivative. All information is grounded in authoritative sources to ensure scientific integrity.

Core Identification and Significance

1-isopropyl-1H-imidazole-4-carboxylic acid is a substituted imidazole derivative. Its structure is characterized by a central five-membered aromatic imidazole ring, a carboxylic acid group at the 4-position, and an isopropyl substituent at the 1-position nitrogen. This unique combination of functional groups makes it a valuable intermediate in organic synthesis.[\[1\]](#)[\[2\]](#)

The imidazole ring is a crucial pharmacophore found in many naturally occurring molecules like the amino acid histidine and in numerous FDA-approved drugs.[\[3\]](#) Its electron-rich nature and the presence of both hydrogen bond donor and acceptor sites allow it to form multiple

interactions with biological targets such as enzymes and receptors.^[3] The carboxylic acid moiety often serves as a key interaction point or as a bioisostere for other functional groups in drug design, enhancing polarity and enabling further chemical modification.^{[4][5][6]}

Key Identifiers:

- Chemical Name: **1-isopropyl-1H-imidazole-4-carboxylic acid**
- CAS Number: 917364-12-6^{[1][7][8]}
- Molecular Formula: C₇H₁₀N₂O₂^{[1][2]}
- Synonyms: 1-(Propan-2-yl)-1H-imidazole-4-carboxylic acid

Physicochemical Properties

A summary of the key computed and experimental properties of this compound is essential for its application in a laboratory setting. These properties influence solubility, reactivity, and analytical characterization.

Property	Value	Source
Molecular Weight	154.17 g/mol	^{[1][2][9]}
IUPAC Name	1-(propan-2-yl)-1H-imidazole-4-carboxylic acid	^[2]
Canonical SMILES	CC(C)N1C=NC=C1C(=O)O	^[1]
InChI Key	YNVHXICSOWGFDO-UHFFFAOYSA-N	^[9]
Appearance	Typically a white to off-white solid powder.	^[5]
Solubility	Expected to be soluble in polar organic solvents.	^[5]

Synthesis Protocol: Hydrolysis of Ester Precursor

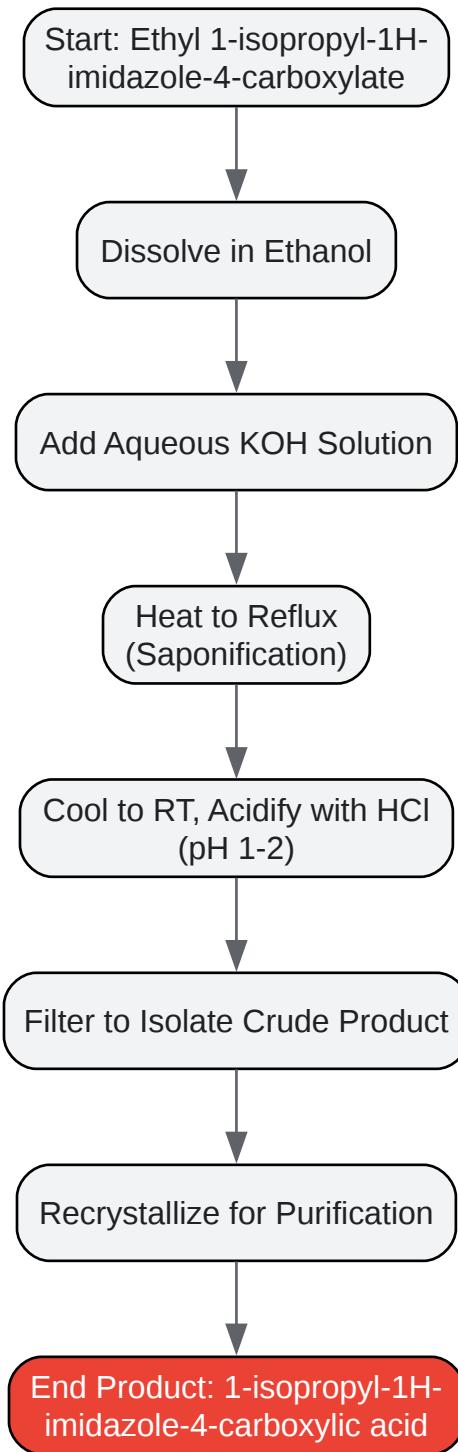
One of the most direct and common methods for preparing imidazole-4-carboxylic acids is through the hydrolysis of their corresponding ester precursors (e.g., ethyl or methyl esters).[\[10\]](#) [\[11\]](#)[\[12\]](#) This process, known as saponification, utilizes a strong base to convert the ester into a carboxylate salt, which is then protonated with acid to yield the final carboxylic acid.

Causality in Experimental Design: The choice of a basic hydrolysis is predicated on the high efficiency of saponification for robust esters. Potassium hydroxide is selected for its high solubility in aqueous or alcoholic solvents. The final acidification step is critical; adjusting the pH to just below the pKa of the carboxylic acid ensures complete protonation and precipitation of the product, maximizing yield.

Step-by-Step Experimental Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the starting material, ethyl 1-isopropyl-1H-imidazole-4-carboxylate, in ethanol.
- **Base Addition:** Prepare a solution of potassium hydroxide (KOH) in water and add it to the flask. A typical molar excess of 2-3 equivalents of KOH is used to drive the reaction to completion.
- **Hydrolysis:** Heat the reaction mixture to reflux (approximately 80-90 °C) and stir vigorously. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting ester spot is no longer visible.
- **Workup - Neutralization:** After cooling the mixture to room temperature, slowly add a strong acid, such as concentrated hydrochloric acid (HCl), to neutralize the excess base and protonate the carboxylate. Adjust the pH to approximately 1-2 to ensure full precipitation of the product.[\[10\]](#)[\[12\]](#)
- **Isolation:** The resulting solid precipitate is collected by vacuum filtration.
- **Purification:** Wash the crude product with cold water to remove inorganic salts. For higher purity, the product can be recrystallized from a suitable solvent system, such as an ethanol/water mixture.[\[10\]](#)

Synthesis Workflow Diagram



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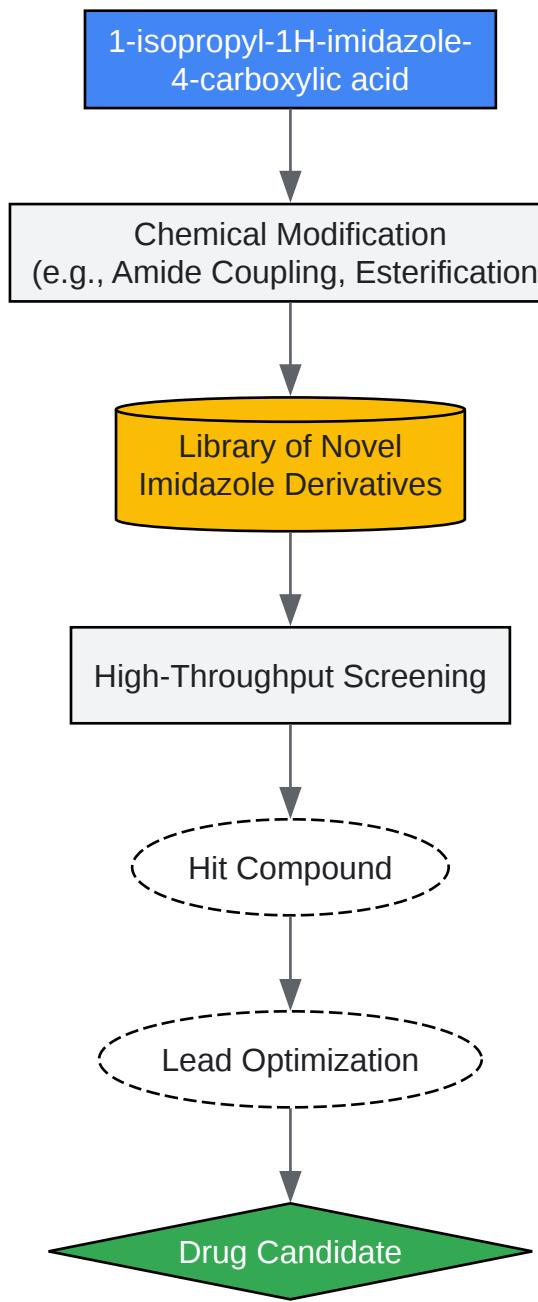
Caption: Workflow for the synthesis of **1-isopropyl-1H-imidazole-4-carboxylic acid**.

Applications in Research and Drug Development

The primary utility of **1-isopropyl-1H-imidazole-4-carboxylic acid** is as a molecular scaffold or building block for the synthesis of more complex, biologically active molecules.[\[4\]](#)[\[13\]](#)

- Enzyme Inhibitors and Receptor Antagonists: The imidazole core is a key feature in molecules designed to inhibit enzymes or block receptors. For instance, it is a component of angiotensin II receptor antagonists.[\[4\]](#)[\[6\]](#) The carboxylic acid group can mimic the side chain of aspartic or glutamic acid, forming critical salt-bridge interactions within a protein's active site.
- Antimicrobial and Anticancer Agents: Imidazole derivatives have shown significant potential as antimicrobial and anticancer agents.[\[3\]](#)[\[4\]](#) This compound serves as a starting point for creating libraries of novel derivatives to be screened for therapeutic activity.
- Coordination Chemistry: The N/O donor atoms in imidazole carboxylic acids make them effective ligands for creating metal-organic complexes, which have applications in catalysis and materials science.[\[14\]](#)[\[15\]](#)

Conceptual Role in Drug Discovery



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Caption: Role as a building block in a typical drug discovery pipeline.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **1-isopropyl-1H-imidazole-4-carboxylic acid** is not detailed in the provided results, general precautions for imidazole carboxylic acid

derivatives should be followed. These compounds are typically acidic and can be irritating.[16] [17]

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat to prevent skin and eye contact.[18]
- Handling: Use only under a chemical fume hood to avoid inhalation of dust.[18] Avoid breathing dust, fume, gas, mist, vapors, or spray.[16] Wash hands and any exposed skin thoroughly after handling.[17]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[16]

These guidelines are based on SDS information for structurally related imidazole compounds and represent best practices for laboratory safety.

Conclusion

1-isopropyl-1H-imidazole-4-carboxylic acid (CAS: 917364-12-6) is a well-defined chemical entity with significant value for the scientific community. Its utility as a synthetic intermediate is rooted in the proven importance of the imidazole pharmacophore in drug discovery. Understanding its properties, synthesis, and safe handling is crucial for researchers aiming to leverage this compound in the creation of novel therapeutics and advanced materials.

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